

IUPAC name and structure of C18H37I.

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Compound of Interest

Compound Name: 1-Iodooctadecane

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An In-Depth Technical Guide to **1-Iodooctadecane** (C18H37I) for Researchers and Drug Development Professionals

Introduction

1-Iodooctadecane, a long-chain alkyl halide, is a compound of significant interest in modern chemistry and material science. Its structure, featuring a substantial 18-carbon hydrophobic tail and a reactive terminal iodine atom, makes it a versatile tool for organic synthesis and surface modification.^{[1][2]} This guide provides a comprehensive overview of its chemical properties, synthesis, reactivity, and key applications relevant to researchers, scientists, and professionals in drug development. The iodine atom serves as an excellent leaving group in nucleophilic substitution reactions, allowing for the facile introduction of the octadecyl chain into various molecular structures.^{[1][2][3]} This capability is particularly valuable for modifying the lipophilicity of drug candidates, synthesizing surfactants, and engineering functionalized surfaces.^{[1][4][5]}

Chemical Structure and Identification

The unambiguous identification of a chemical compound is critical for scientific research. The standard nomenclature for C18H37I is established by the International Union of Pure and Applied Chemistry (IUPAC).

- IUPAC Name: **1-Iodooctadecane**^{[6][7][8]}
- Common Names: Octadecyl iodide, Stearyl iodide^{[7][8]}
- Chemical Formula: C18H37I^[6]

- Linear Formula: $\text{CH}_3(\text{CH}_2)_{17}\text{I}$
- Canonical SMILES: CCCCCCCCCCCCCCCCCI^[7]
- CAS Number: 629-93-6^[6]^[9]

The structure consists of a saturated 18-carbon (octadecyl) chain with an iodine atom bonded to the first carbon atom.

Physicochemical Properties

The physical and chemical characteristics of **1-iodooctadecane** are crucial for its handling, storage, and application in various experimental setups. It typically appears as a white to pale yellow solid or paste.^[1]^[9]

Property	Value	Source(s)
Molecular Weight	380.39 g/mol	^[6]
Melting Point	33-35 °C	^[1] ^[6] ^[10]
Boiling Point	194-197 °C at 2 mmHg	^[6] ^[10]
382.8 °C at 760 mmHg	^[7]	
Density	1.096 - 1.104 g/cm ³	^[6] ^[7]
Flash Point	110 °C - 147.8 °C	^[6] ^[7]
Vapor Pressure	1.02E-05 mmHg at 25°C	^[6] ^[7]
Solubility	Soluble in toluene; Insoluble in water	^[2] ^[7]
Appearance	White to pale yellow solid or liquid paste	^[1] ^[9]
Refractive Index	~1.4762 (estimate)	^[6] ^[7]

Experimental Protocols: Synthesis

The most common laboratory synthesis of **1-iodooctadecane** involves the nucleophilic substitution of the hydroxyl group in 1-octadecanol. The use of polymer-supported reagents can simplify the purification process.^[3]

Synthesis of 1-Iodooctadecane from 1-Octadecanol

This protocol describes a common method for the iodination of a primary alcohol.

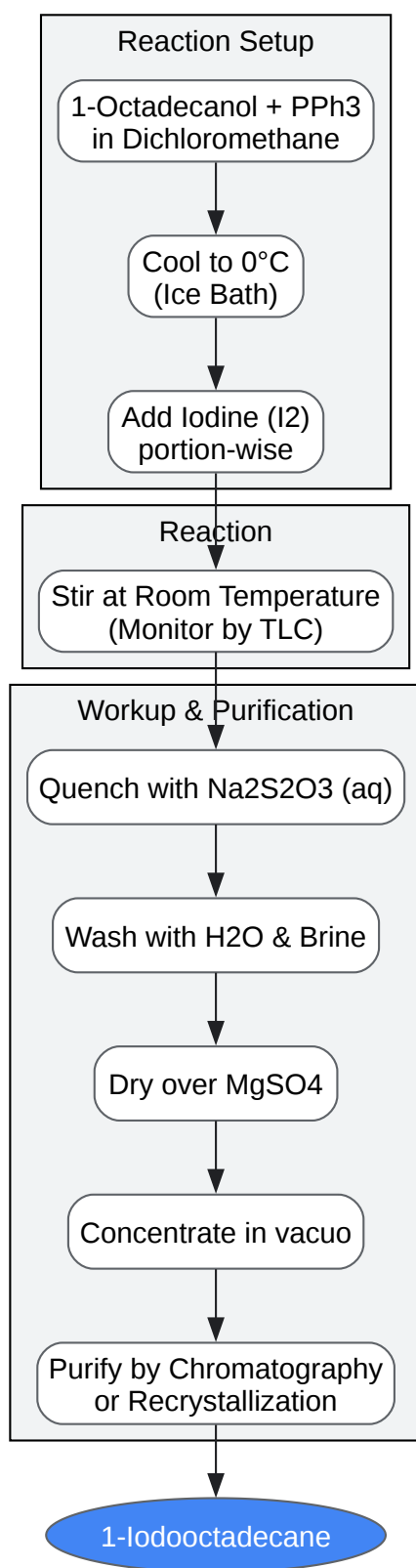
Materials:

- 1-Octadecanol (Stearyl alcohol)
- Triphenylphosphine (PPh_3)
- Iodine (I_2)
- Dichloromethane (DCM) as solvent
- Saturated aqueous sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Magnetic stirrer and stir bar
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- In a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 1-octadecanol and triphenylphosphine in dichloromethane.

- Cool the solution in an ice bath.
- Add solid iodine portion-wise to the stirred solution. The reaction mixture will turn dark brown.
- Allow the reaction to warm to room temperature and stir for several hours until the reaction is complete (monitor by TLC).
- Quench the reaction by adding saturated sodium thiosulfate solution to consume excess iodine. The brown color will fade.
- Transfer the mixture to a separatory funnel and wash the organic layer sequentially with saturated $\text{Na}_2\text{S}_2\text{O}_3$, water, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- Purify the crude product by column chromatography on silica gel or by recrystallization to yield pure **1-iodooctadecane**.



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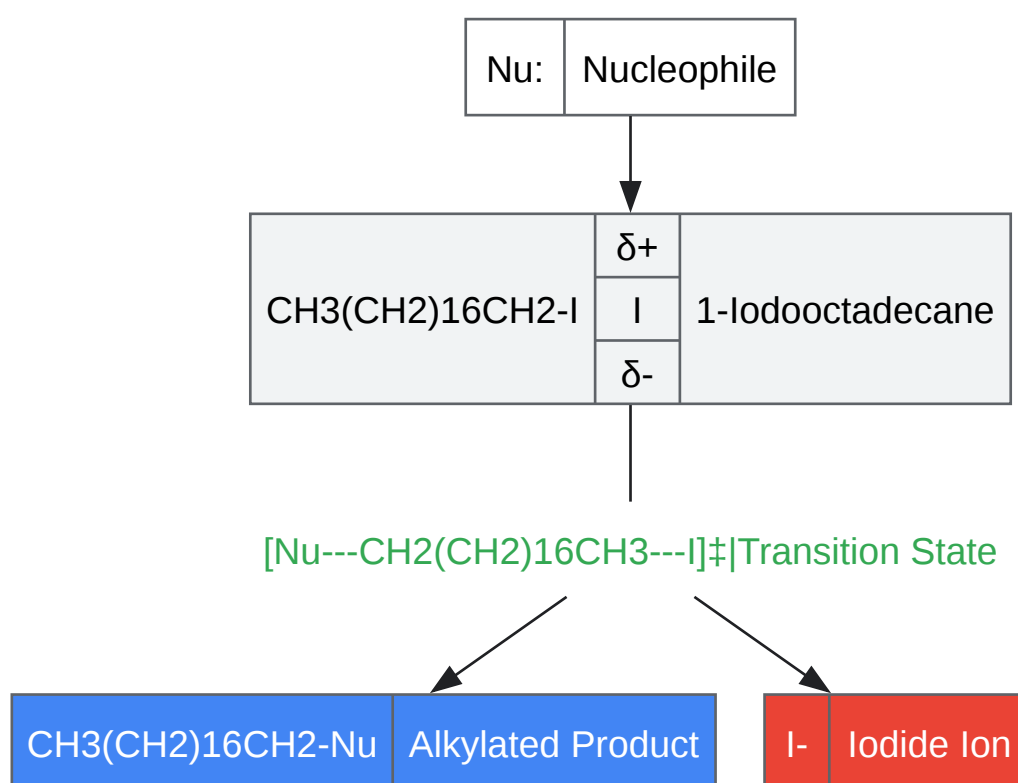
Caption: Workflow for the synthesis of **1-iodooctadecane** from 1-octadecanol.

Chemical Reactivity and Applications

The utility of **1-iodooctadecane** stems from its dual nature: a reactive iodo-group and a long, hydrophobic alkyl chain.

Nucleophilic Substitution Reactions

1-iodooctadecane is an excellent substrate for SN2 reactions.[3] The carbon-iodine bond is relatively weak, making the iodide ion a good leaving group.[5] This allows for the covalent attachment of the C18 chain to various nucleophiles, such as amines, thiols, and alkoxides, making it a key alkylating agent.[1][4]



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Caption: General schematic of an SN2 reaction involving **1-iodooctadecane**.

Applications in Drug Development

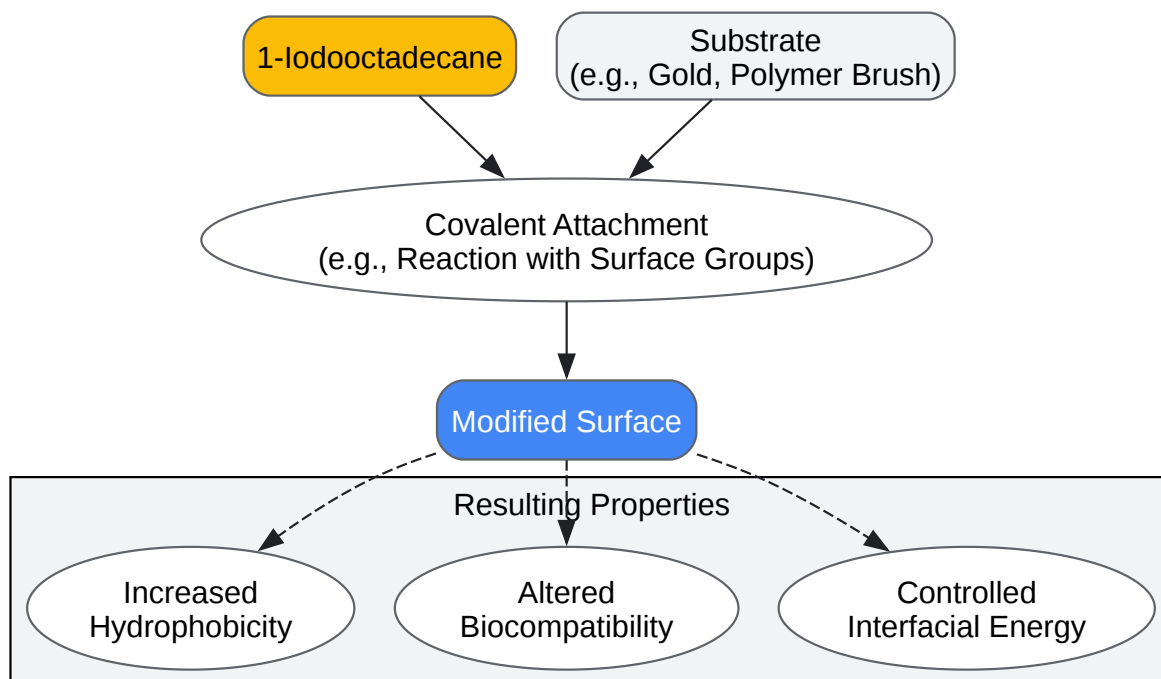
In medicinal chemistry, modifying a drug candidate's physicochemical properties is crucial for optimizing its efficacy. Iodoalkanes are valuable for this purpose.[5]

- **Lipophilicity Modulation:** The introduction of the long C18 alkyl chain via **1-iodooctadecane** significantly increases the lipophilicity of a molecule. This can enhance its ability to cross cell membranes and the blood-brain barrier.[\[5\]](#)
- **Binding Affinity:** The hydrophobic octadecyl group can establish favorable van der Waals interactions with hydrophobic pockets in target proteins, potentially increasing the binding affinity and selectivity of a drug.[\[5\]](#)
- **Linker Chemistry:** Its bifunctional nature (a reactive head and a long chain) allows it to be used as a linker in more complex therapeutic constructs, such as antibody-drug conjugates.[\[11\]](#)

Applications in Materials Science and Surface Chemistry

The long alkyl chain of **1-iodooctadecane** is instrumental in surface modification.[\[4\]](#)

- **Self-Assembled Monolayers (SAMs):** It can be used to form SAMs on various surfaces, such as gold, to precisely control surface properties.[\[4\]](#)
- **Surface Functionalization:** Attaching **1-iodooctadecane** to a material renders its surface more hydrophobic (water-repellent). This is useful for creating water-resistant coatings and modifying the biocompatibility of implants by reducing protein adsorption.[\[4\]](#)
- **Polymer Modification:** It is used in the quaternization of polymers, such as in the creation of polymer brushes that can support the formation of robust and mobile supported lipid bilayers (SLBs), which are model cell membranes used in biosensor and drug delivery research.[\[3\]](#)



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Caption: Logical workflow for surface modification using **1-iodooctadecane**.

Safety and Handling

1-iodooctadecane is classified as an irritant.[6][10] It is reported to cause skin, eye, and respiratory irritation.[6][9] Therefore, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn during handling.[6] All work should be conducted in a well-ventilated area or a chemical fume hood.[12] The compound is also light-sensitive and should be stored in a cool, dry, dark place, preferably under an inert atmosphere.[10][12]

Conclusion

1-iodooctadecane is a highly versatile chemical building block with significant applications spanning organic synthesis, drug development, and materials science. Its value lies in the combination of a long, hydrophobic alkyl chain and a reactive iodine atom, which serves as an

effective leaving group. This structure allows for the strategic introduction of the C18 chain to modify molecular properties like lipophilicity or to functionalize surfaces, thereby controlling hydrophobicity and biocompatibility. A thorough understanding of its properties, synthesis, and reactivity enables researchers to leverage this compound for the development of novel pharmaceuticals, advanced materials, and specialized chemical products.

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